

2,4,5-Trifluoro-3-methoxybenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 2,4,5-Trifluoro-3-methoxybenzoic acid

Cat. No.: B078240

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An In-depth Technical Guide on 2,4,5-Trifluoro-3-methoxybenzoic Acid

This technical guide provides essential information regarding the chemical properties of **2,4,5-Trifluoro-3-methoxybenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

2,4,5-Trifluoro-3-methoxybenzoic acid is a substituted benzoic acid derivative. The presence of three fluorine atoms and a methoxy group on the benzene ring significantly influences its chemical reactivity and physical properties. These substitutions are crucial for its application as an intermediate in the synthesis of various organic molecules.

Quantitative Data Summary

The fundamental molecular properties of **2,4,5-Trifluoro-3-methoxybenzoic acid** are summarized in the table below for quick reference.

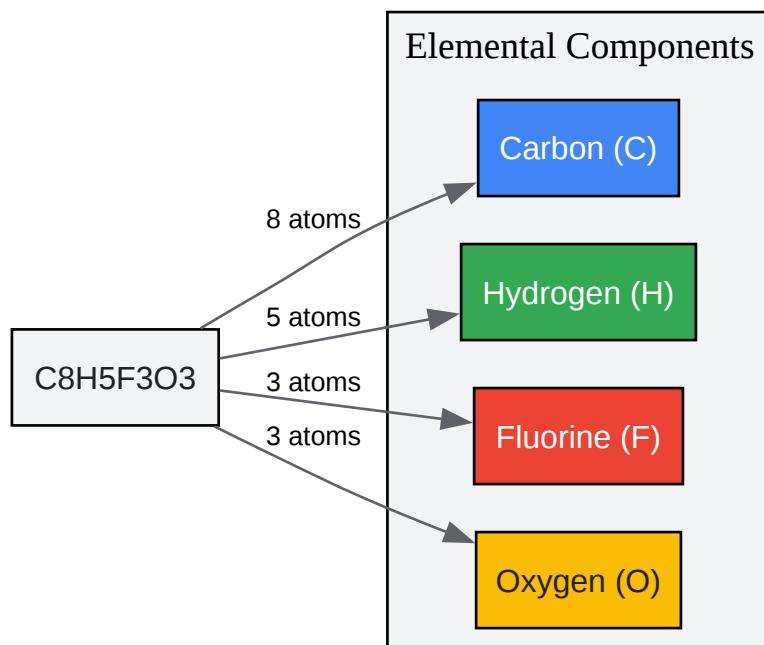
Property	Value	Citations
Molecular Formula	C8H5F3O3	[1] [2] [3]
Molecular Weight	206.12 g/mol	[1] [2] [3]
CAS Number	112811-65-1	[1]
Melting Point	105-112 °C	[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2,4,5-Trifluoro-3-methoxybenzoic acid** are typically found in peer-reviewed chemical literature. One common synthetic route involves the multi-step modification of a fluorinated benzene precursor, followed by carboxylation. Characterization and purity assessment are generally performed using techniques such as Gas Chromatography (GC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS). For specific, validated experimental methodologies, consulting primary research articles or chemical synthesis databases is recommended.

Structural and Elemental Composition

The structural arrangement of atoms within **2,4,5-Trifluoro-3-methoxybenzoic acid** is key to its chemical behavior. The following diagram illustrates the elemental components that constitute the molecule.



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Elemental makeup of **2,4,5-Trifluoro-3-methoxybenzoic acid**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 2,4,5-Trifluoro-3-methoxybenzoic acid | C₈H₅F₃O₃ | CID 2733970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,4,5-Trifluoro-3-methoxybenzoic Acid 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. 2,4,5-Trifluoro-3-methoxybenzoic acid | 112811-65-1 [chemicalbook.com]
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